

Preclinical Toxicity Profile of VMD-928: A Technical Support Resource

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Compound of Interest

Compound Name: VMD-928
CAS No.: 1802770-18-8
Cat. No.: B15617439

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Introduction

VMD-928 is a selective, orally bioavailable inhibitor of Tropomyosin receptor kinase A (TrkA).^[1] Its mechanism of action involves the inhibition of the neurotrophin-TrkA signaling pathway, which plays a role in the growth and survival of tumors overexpressing TrkA. While detailed preclinical toxicology reports for **VMD-928** are not publicly available, this guide provides a framework for understanding potential toxicities based on its mechanism of action and data from its ongoing clinical development.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **VMD-928**?

A1: **VMD-928** is a selective inhibitor of Tropomyosin receptor kinase A (TrkA).[1] It functions by binding to TrkA and preventing its activation by neurotrophins. This, in turn, inhibits downstream signaling pathways that are crucial for the growth and survival of tumors that have an over-expression of TrkA.[1]

Q2: Have preclinical toxicology studies been conducted for **VMD-928**?

A2: Yes, as a prerequisite for initiating human clinical trials, **VMD-928** has undergone preclinical testing in animal models.[1] This is a standard part of the drug development process to assess the safety of an investigational product before it is administered to humans.

Q3: What are the known or potential target organs for toxicity with TrkA inhibitors?

A3: Based on the biological role of TrkA, potential target organs for toxicity could include the nervous system, given TrkA's role in neuronal survival and function. Off-target effects, although reportedly low for **VMD-928**, could theoretically impact other kinases. Clinical trial data provides the most relevant insights into potential human toxicities.

Q4: What adverse events have been observed in the clinical trials of **VMD-928**?

A4: The first-in-human Phase 1 clinical trial (NCT03556228) of **VMD-928** in patients with advanced solid tumors or lymphoma has provided some initial safety data. Common adverse events reported were primarily gastrointestinal and included dark stool, nausea or vomiting, and decreased appetite. Fatigue and elevated liver enzymes (predominantly at the highest dose of 2400 mg/day) were also observed.

Troubleshooting Potential Preclinical Experimental Issues

While specific preclinical data for **VMD-928** is limited, researchers conducting their own preclinical assessments of TrkA inhibitors may encounter the following issues.

Observed Issue	Potential Cause	Troubleshooting Steps
Unexpected neurological signs in animal models (e.g., ataxia, altered gait)	On-target toxicity related to TrkA inhibition in the nervous system.	- Conduct a thorough neurological examination of the animals.- Consider dose reduction or less frequent dosing.- Evaluate nerve conduction velocity or perform histopathology of nervous tissues.
Elevated liver enzymes (ALT, AST) in bloodwork	Potential drug-induced liver injury (DILI).	- Correlate enzyme elevations with dose level and duration.- Perform histopathological analysis of liver tissue.- Investigate potential for drug-drug interactions if other compounds are co-administered.
Gastrointestinal distress (e.g., diarrhea, weight loss)	On-target or off-target effects on the gastrointestinal tract.	- Monitor food and water intake and body weight closely.- Administer the compound with food to potentially mitigate GI upset.- Perform histopathology of the GI tract.
Lack of in vivo efficacy at well-tolerated doses	Suboptimal pharmacokinetic properties or insufficient target engagement.	- Conduct pharmacokinetic studies to determine drug exposure.- Perform pharmacodynamic studies to measure TrkA inhibition in tumor tissue.- Consider alternative dosing regimens or formulation strategies.

Experimental Protocols: A Generalized Approach

Detailed protocols for the preclinical toxicology studies of **VMD-928** are not publicly available. However, a typical preclinical toxicology program for a small molecule inhibitor like **VMD-928** would likely include the following components.

General Toxicology Studies

- **Species:** Typically conducted in one rodent (e.g., rat or mouse) and one non-rodent species (e.g., dog or non-human primate).
- **Dose Escalation:** A single ascending dose study to determine the maximum tolerated dose (MTD).
- **Repeat-Dose Toxicity:** Studies of varying durations (e.g., 7, 28, or 90 days) to assess toxicities from longer-term exposure.
- **Parameters Monitored:** Clinical observations, body weight, food and water consumption, ophthalmology, electrocardiography (ECG), clinical pathology (hematology and clinical chemistry), and full histopathological examination of all major organs.

Safety Pharmacology Studies

- **Core Battery:** Assessment of effects on the central nervous, cardiovascular, and respiratory systems.
- **Follow-up Studies:** If concerns arise from the core battery or general toxicology studies, more specialized studies may be conducted.

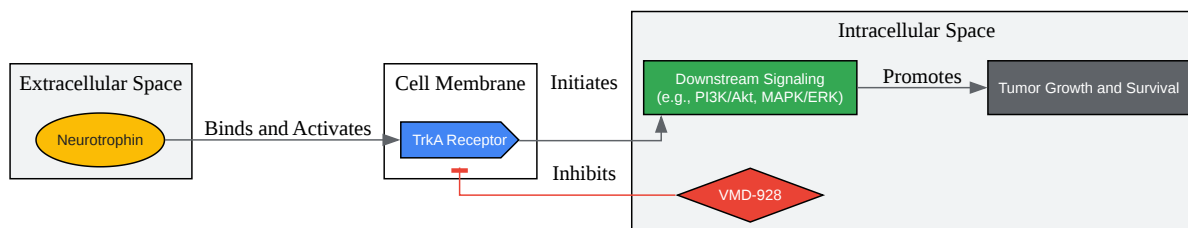
Genetic Toxicology Studies

- **Ames Test:** To assess for bacterial reverse mutation.
- **In vitro chromosomal aberration test** in mammalian cells.
- **In vivo micronucleus test** in rodents.

Visualizing Key Pathways and Processes

TrkA Signaling Pathway

The following diagram illustrates the simplified signaling pathway that **VMD-928** targets.

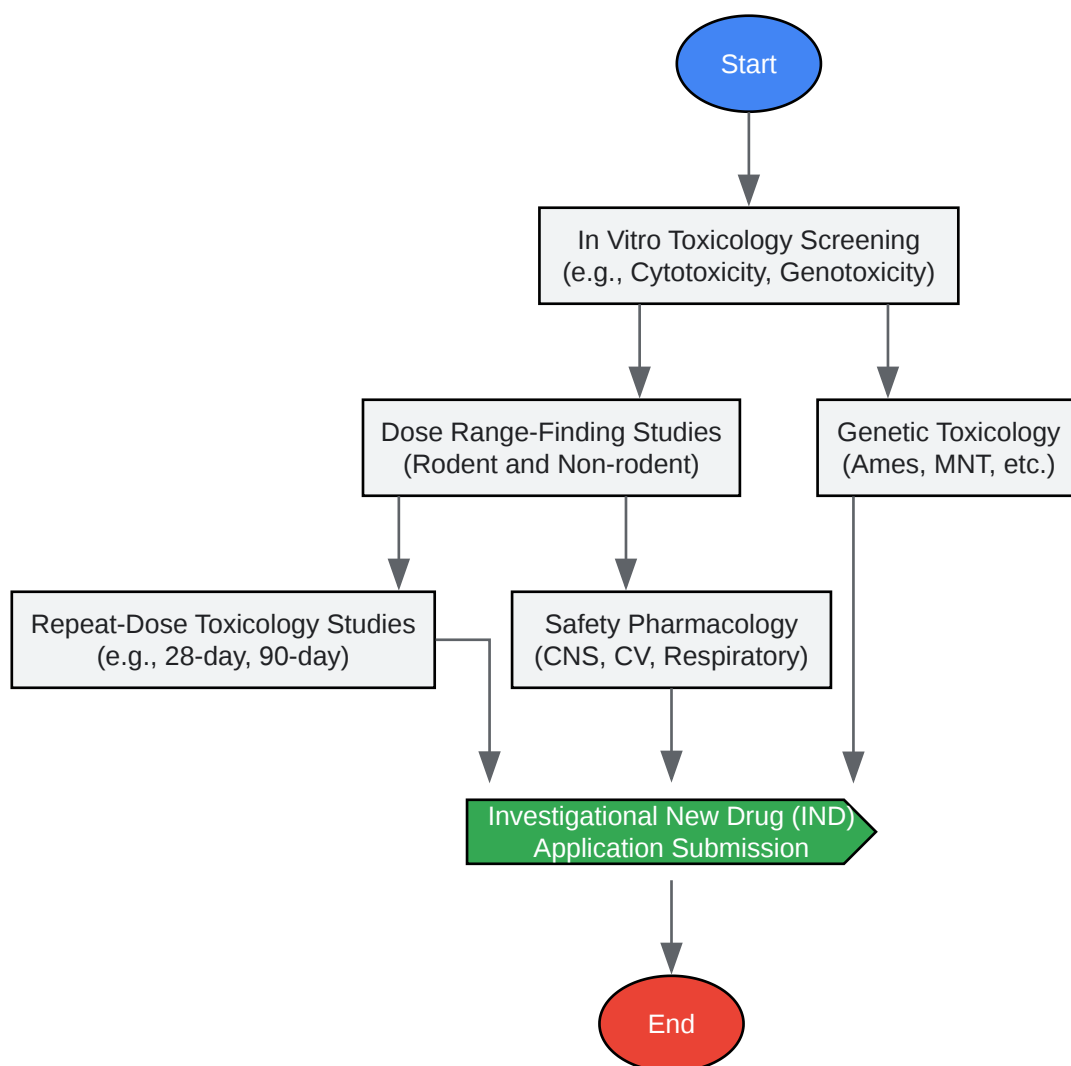


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Caption: Simplified TrkA signaling pathway and the inhibitory action of **VMD-928**.

Generalized Preclinical Toxicology Workflow

This diagram outlines a typical workflow for preclinical safety assessment of a new chemical entity.



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Caption: A generalized workflow for preclinical toxicology assessment.

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References

- 1. [VMO-01C: An Open-Label, Multiple-Dose, Dose-Escalation Study to Investigate the Safety, Pharmacokinetics, and Pharmacodynamics of VMD-928 in Subjects with Solid](#)

[Tumors or Lymphoma | Joint Clinical Trials Office \[jcto.weill.cornell.edu\]](#)

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